

Commercial Availability and Technical Profile of 3-Chloro-4'-fluoropropiophenone

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Compound of Interest

Compound Name: 2-Chloro-4'-fluoropropiophenone

Cat. No.: B134241

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, chemical properties, and synthetic considerations for 3-Chloro-4'-fluoropropiophenone (CAS No. 347-93-3). This compound is a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals. This document is intended to serve as a resource for researchers and professionals engaged in drug discovery and development.

Chemical Identity and Properties

3-Chloro-4'-fluoropropiophenone is a halogenated aromatic ketone. Its structure features a propiophenone core with a chlorine atom on the propyl chain and a fluorine atom on the phenyl group.

Property	Value	Reference
CAS Number	347-93-3	[1] [2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C ₉ H ₈ ClFO	[1] [3] [5] [7] [8]
Molecular Weight	186.61 g/mol	[1] [3] [7]
IUPAC Name	3-chloro-1-(4-fluorophenyl)propan-1-one	[5] [8]
Appearance	White to yellow crystals or powder	[1] [8]
Melting Point	46-49 °C	[1] [2]
Boiling Point	103 °C at 3 mmHg	[1]
Purity (by GC)	≥96%	[1] [8]
SMILES	<chem>FC1=CC=C(C=C1)C(=O)CCCl</chem>	[5] [8]
InChI Key	AAHQPLJUSLMHHR-UHFFFAOYSA-N	[5] [8]

Commercial Availability

3-Chloro-4'-fluoropropiophenone is commercially available from several chemical suppliers. The typical purity offered is 96% or greater, as determined by Gas Chromatography (GC). It is generally sold in quantities ranging from grams to kilograms.

Supplier	Purity	Available Quantities
Thermo Scientific Chemicals	97%	5 g, 25 g, 100 g[8]
Chem-Impex	≥96% (GC)	Inquire for details[1]
Tokyo Chemical Industry (TCI)	>96.0% (GC)	Inquire for details
AK Scientific	Min. 98%	Inquire for details[6]
Santa Cruz Biotechnology	Inquire for details	Inquire for details[7]
Arctom Scientific	Inquire for details	5g and larger quantities upon request[4]
ChemicalBook	98%	Inquire for details[2]

Applications in Research and Development

3-Chloro-4'-fluoropropiophenone is primarily utilized as a key intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1] Its chemical structure allows for a variety of subsequent chemical modifications.

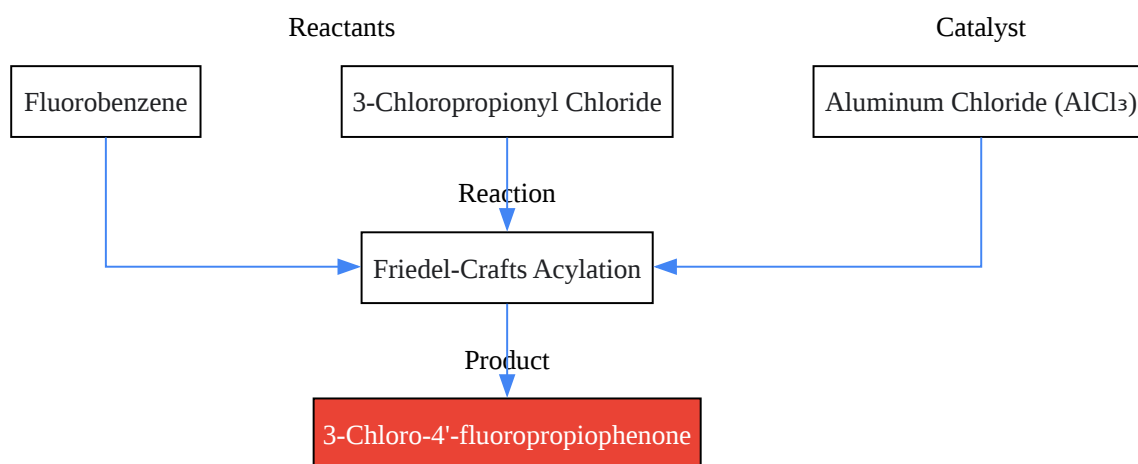
Key applications include:

- **Pharmaceutical Synthesis:** It serves as a building block for the development of novel therapeutic agents, including analgesics and anti-inflammatory drugs.[1]
- **Agrochemical Synthesis:** The compound is used in the formulation of new pesticides and herbicides.[1]
- **Material Science:** It is explored in the production of specialty polymers and resins.[1]

Synthetic Pathway and Experimental Considerations

The synthesis of 3-Chloro-4'-fluoropropiophenone can be achieved through a Friedel-Crafts acylation reaction. This classic electrophilic aromatic substitution method involves the reaction of an acyl chloride with an aromatic compound in the presence of a Lewis acid catalyst.

A plausible synthetic route is the reaction of fluorobenzene with 3-chloropropionyl chloride, catalyzed by aluminum chloride (AlCl_3).



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Caption: Synthetic pathway for 3-Chloro-4'-fluoropropiophenone.

General Experimental Protocol for Friedel-Crafts Acylation:

The following is a generalized protocol based on the principles of Friedel-Crafts acylation. Specific conditions may need to be optimized.

Materials:

- Fluorobenzene
- 3-Chloropropionyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (DCM) or another suitable solvent

- Hydrochloric acid (HCl), aqueous solution
- Sodium bicarbonate (NaHCO_3), aqueous solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, addition funnel, condenser, magnetic stirrer, and other standard laboratory glassware

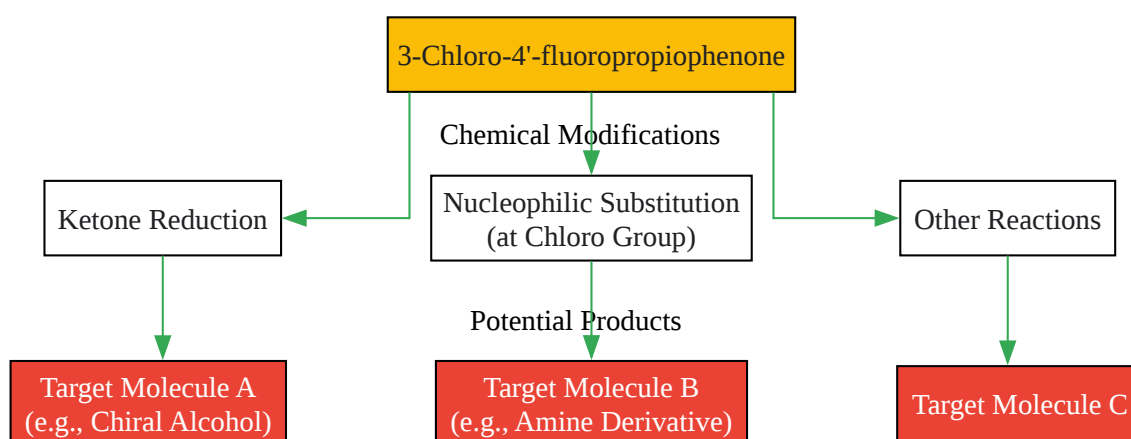
Procedure:

- **Reaction Setup:** A flame-dried round-bottom flask equipped with a magnetic stirrer, an addition funnel, and a condenser with a drying tube is charged with anhydrous aluminum chloride and anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Acyl Chloride:** 3-Chloropropionyl chloride is dissolved in anhydrous dichloromethane and added dropwise to the stirred suspension of aluminum chloride at a controlled temperature (typically $0\text{ }^\circ\text{C}$).
- **Addition of Aromatic Compound:** Fluorobenzene is then added dropwise to the reaction mixture, maintaining the low temperature.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC or GC).
- **Work-up:** The reaction is quenched by carefully pouring the mixture over crushed ice and then adding a dilute solution of hydrochloric acid.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed with a saturated solution of sodium bicarbonate and then with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

- Purification: The crude 3-Chloro-4'-fluoropropiophenone can be purified by recrystallization or column chromatography.

Logical Workflow for Use as a Chemical Intermediate

As a chemical intermediate, 3-Chloro-4'-fluoropropiophenone is the starting point for the synthesis of more complex target molecules. The workflow typically involves modification of the ketone or the chloro group.



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Caption: Workflow for the use of 3-Chloro-4'-fluoropropiophenone.

Safety and Handling

A Safety Data Sheet (SDS) should be consulted before handling this compound.[3] Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood.[3]

Hazard Statements:

- Harmful if swallowed.[3]
- Causes skin irritation.[3]
- Causes serious eye irritation.[3]
- May cause respiratory irritation.[3]

Precautionary Statements:

- Avoid breathing dust.[3]
- IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- IF ON SKIN: Wash with plenty of water.

This technical guide is intended for informational purposes only and should not be considered a substitute for a thorough literature search and experimental validation. Researchers should always consult the relevant safety data sheets and perform a risk assessment before working with this or any other chemical.

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